

An In-depth Technical Guide to the Solubility of α -Benzoin Oxime

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Compound of Interest

Compound Name: *alpha-Benzoin oxime*

CAS No.: 5928-63-2

Cat. No.: B7769832

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of α -benzoin oxime in various solvents. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical applications where α -benzoin oxime is utilized.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various chemical processes, from reaction kinetics to purification and formulation. α -Benzoin oxime, a versatile organic compound, exhibits a range of solubilities in different solvents, which is crucial for its application in synthesis, analysis, and material science.

Quantitative Solubility Data

The solubility of α -benzoin oxime has been determined in several common solvents. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility (g/mL)	Temperature (°C)	Classification
N,N-Dimethylformamide	-	-	Very Soluble[1]
Ethanol	0.1[1][2]	-	Soluble
Methanol	-	-	Soluble[1]
Diethyl Ether	-	-	-
Benzene	-	-	Soluble
Chloroform	-	-	Very Slightly Soluble[1]
Glacial Acetic Acid	-	-	Sparingly Soluble[1]
Water	0.01[2]	25	Practically Insoluble/Slightly Soluble[1][3]

Note: Qualitative descriptions are based on standard pharmacopoeial definitions.

The solubility of α -benzoin oxime is significantly influenced by the polarity of the solvent. It demonstrates good solubility in polar aprotic and polar protic solvents like ethanol and is very soluble in N,N-Dimethylformamide.[1][2] Conversely, its solubility in water is limited.[2] Recrystallization, a common purification technique for α -benzoin oxime, often employs mixed solvent systems such as ethanol/water, capitalizing on the differential solubility at varying temperatures.

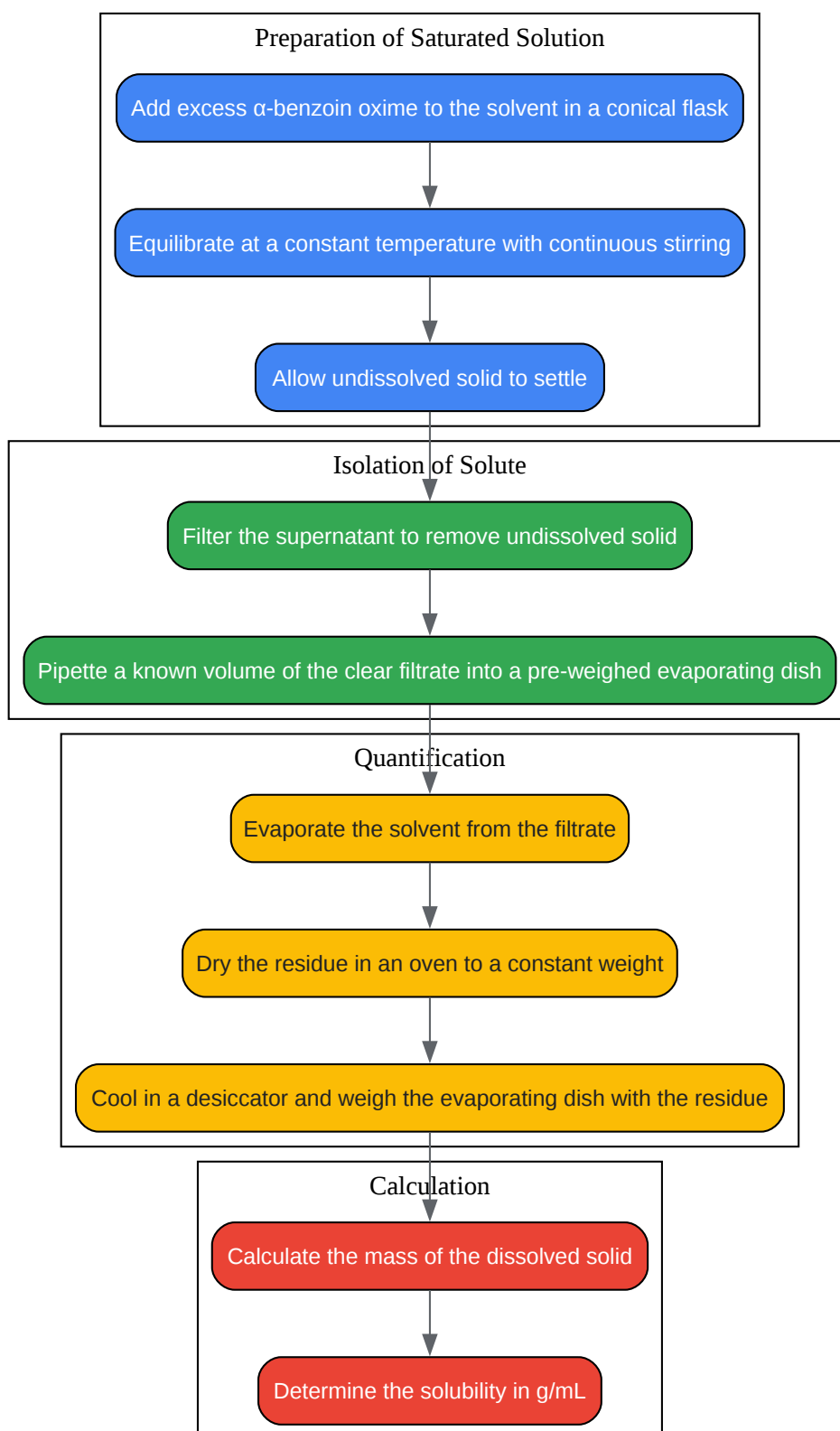
Experimental Protocol: Determination of Solubility by the Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid in a liquid. The following protocol outlines the steps for determining the solubility of α -benzoin oxime in a given solvent.

I. Materials and Apparatus

- α -Benzoin oxime (solid)
- Solvent of interest
- Conical flask with a stopper
- Thermostatic water bath or heating mantle with a magnetic stirrer
- Analytical balance
- Volumetric pipette (e.g., 10 mL)
- Evaporating dish (pre-weighed)
- Oven
- Filter paper and funnel
- Desiccator

II. Experimental Workflow



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Caption: Workflow for Gravimetric Solubility Determination.

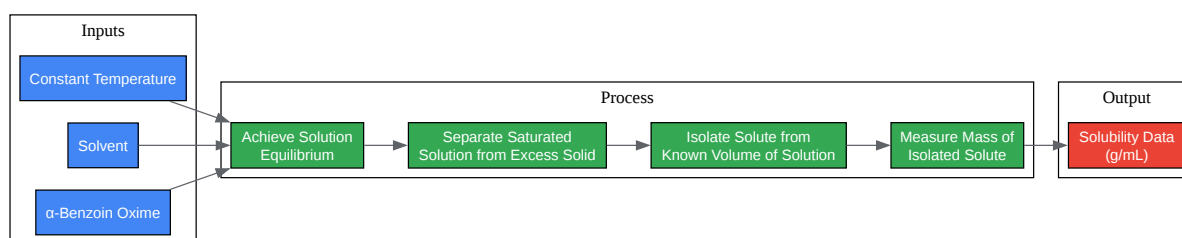
III. Step-by-Step Procedure

- Preparation of the Saturated Solution:
 - Add an excess amount of α -benzoin oxime to a known volume of the chosen solvent in a conical flask. The presence of undissolved solid is essential to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic water bath or on a heating mantle with a magnetic stirrer to maintain a constant temperature.
 - Stir the mixture for a sufficient period to allow the solution to reach equilibrium. This may take several hours.
 - Once equilibrium is reached, turn off the stirrer and allow the undissolved solid to settle.
- Sample Collection:
 - Carefully filter the supernatant to obtain a clear, saturated solution, ensuring that no solid particles are transferred.
 - Using a volumetric pipette, transfer a precise volume (e.g., 10 mL) of the clear filtrate into a pre-weighed evaporating dish.
- Solvent Evaporation and Weighing:
 - Gently heat the evaporating dish to evaporate the solvent. This can be done on a steam bath or in a fume hood.
 - Once the solvent has evaporated, place the evaporating dish in an oven set at a temperature below the melting point of α -benzoin oxime to dry the residue completely.
 - Periodically remove the dish from the oven, cool it in a desiccator, and weigh it on an analytical balance.
 - Repeat the drying and weighing process until a constant weight is achieved.

- Calculation of Solubility:
 - Calculate the mass of the dissolved α -benzoin oxime by subtracting the initial weight of the empty evaporating dish from the final constant weight of the dish with the dried residue.
 - The solubility can then be expressed in grams per milliliter (g/mL) by dividing the mass of the residue by the volume of the filtrate taken.

Signaling Pathways and Logical Relationships

The process of determining solubility can be visualized as a logical flow of steps, each dependent on the successful completion of the previous one. The following diagram illustrates this relationship.



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Caption: Logical Flow of Solubility Determination.

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